

# Personal protective equipment for handling 4-Bromo-2-chlorophenol-13C6

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## Compound of Interest

Compound Name: 4-Bromo-2-chlorophenol-13C6

Cat. No.: B15557072

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## Essential Safety and Handling Guide for 4-Bromo-2-chlorophenol-13C6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Bromo-2-chlorophenol-13C6**. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

### Chemical Profile and Hazards:

**4-Bromo-2-chlorophenol-13C6** is a halogenated phenol. While specific toxicity data for the 13C6 isotopologue is not readily available, the hazards are considered equivalent to its non-labeled counterpart. It is classified as a hazardous substance that is toxic if swallowed and causes irritation to the eyes, respiratory system, and skin.<sup>[1]</sup> Phenolic compounds, in general, are known to be highly toxic and can be rapidly absorbed through the skin, potentially causing severe burns and systemic toxicity.<sup>[2][3][4]</sup>

### Hazard Identification:

Hazard Statement	Classification
Toxic if swallowed	Acute Toxicity, Oral
Causes skin irritation	Skin Corrosion/Irritation
Causes serious eye irritation	Serious Eye Damage/Eye Irritation
May cause respiratory irritation	Specific target organ toxicity — single exposure

Data sourced from multiple safety data sheets for 4-Bromo-2-chlorophenol.[\[5\]](#)[\[6\]](#)[\[7\]](#)

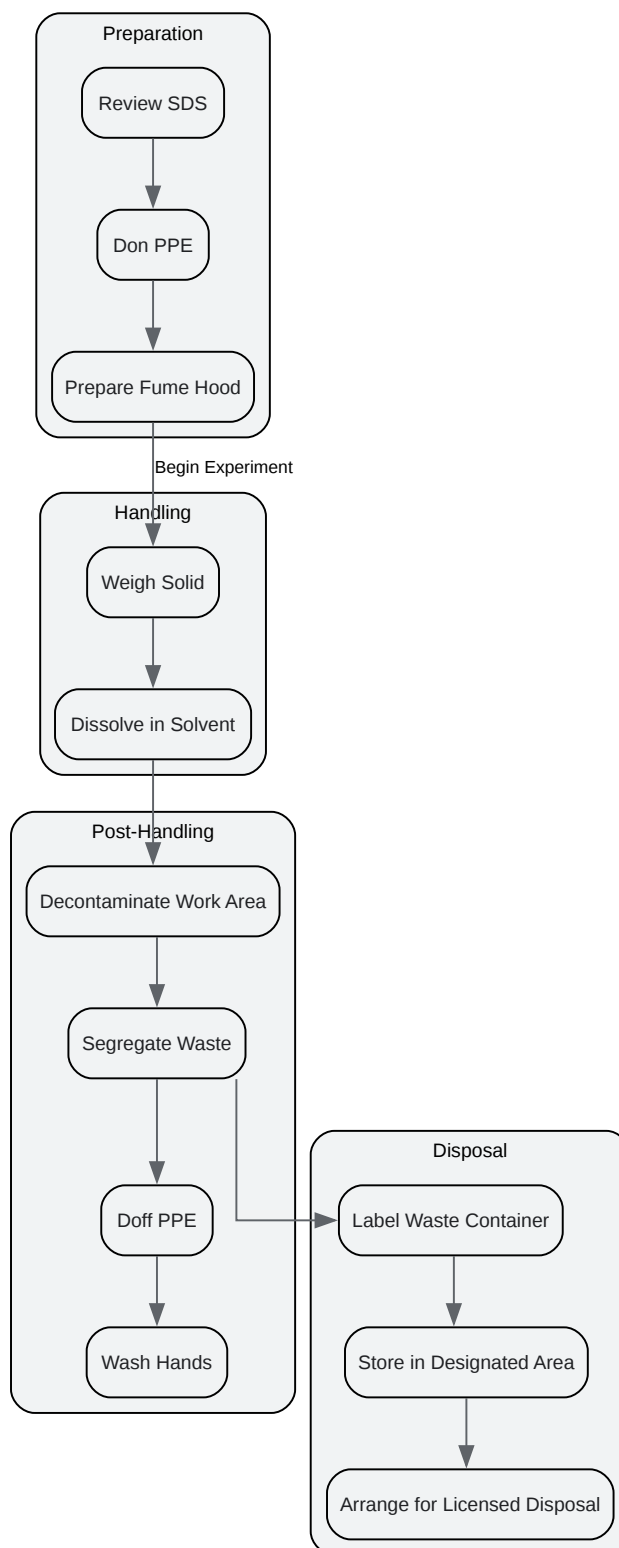
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **4-Bromo-2-chlorophenol-13C6**:

- Eye and Face Protection: Chemical safety goggles are required at all times.[\[8\]](#)[\[9\]](#) When there is a potential for splashing, a face shield worn over the goggles is necessary.[\[2\]](#)[\[9\]](#)
- Hand Protection: Chemical-resistant gloves must be worn. Given the rapid skin absorption of phenols, double gloving with nitrile gloves or using thicker neoprene or butyl gloves is recommended, especially when handling concentrated solutions.[\[9\]](#) Gloves should be inspected before use and changed immediately if contaminated.[\[4\]](#)[\[9\]](#)
- Body Protection: A fully buttoned laboratory coat must be worn.[\[2\]](#)[\[9\]](#) For tasks with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.[\[9\]](#)
- Respiratory Protection: All handling of **4-Bromo-2-chlorophenol-13C6**, especially when in solid form or if heating is involved, must be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.[\[2\]](#)[\[9\]](#)

### Safe Handling and Storage Workflow

## Workflow for Safe Handling of 4-Bromo-2-chlorophenol-13C6

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **4-Bromo-2-chlorophenol-13C6**.

## Operational Plan

### 1. Pre-Experiment Preparation:

- Thoroughly review the Safety Data Sheet (SDS) for 4-Bromo-2-chlorophenol.[4]
- Ensure a chemical fume hood is certified and functioning correctly.[2]
- Assemble all necessary PPE and inspect for any damage.[1]
- Locate the nearest eyewash station and safety shower and confirm they are unobstructed.[4][8]
- Prepare a designated and clearly labeled waste container for halogenated phenolic waste.

### 2. Handling the Chemical:

- Conduct all manipulations of **4-Bromo-2-chlorophenol-13C6** within a chemical fume hood to prevent inhalation of dust or vapors.[2][9]
- When weighing the solid compound, use a draft shield or a dedicated weighing enclosure within the fume hood to prevent dust dispersal.
- Avoid all personal contact with the chemical, including inhalation.[1]
- Use compatible labware (e.g., glass) and ensure it is clean and dry.
- Keep containers securely sealed when not in use.[1]

### 3. Post-Experiment Procedures:

- Decontaminate the work area within the fume hood with an appropriate solvent (e.g., isopropanol or ethanol) followed by soap and water.
- Carefully remove PPE, avoiding self-contamination. Contaminated lab coats and clothing should be laundered separately.[1][8]
- Wash hands thoroughly with soap and water after handling is complete.[1]

## Emergency Procedures

### Spills:

- Minor Spills (in a fume hood):
  - Ensure PPE is worn.
  - Absorb the spill with an inert material (e.g., vermiculite, dry sand).

- Collect the absorbent material into a designated hazardous waste container.
- Clean the spill area with a suitable solvent and then with soap and water.
- Major Spills:
  - Evacuate the immediate area and alert others.
  - Contact your institution's emergency response team.
  - Prevent entry to the affected area.

#### Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[8] Seek immediate medical attention.[8] Some protocols for phenol exposure recommend wiping the area with polyethylene glycol (PEG-300 or PEG-400) before washing.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Seek immediate medical attention.[8]
- Inhalation: Move the individual to fresh air immediately.[8] If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[8] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[8] Seek immediate medical attention.[8]

## Disposal Plan

#### Waste Segregation and Collection:

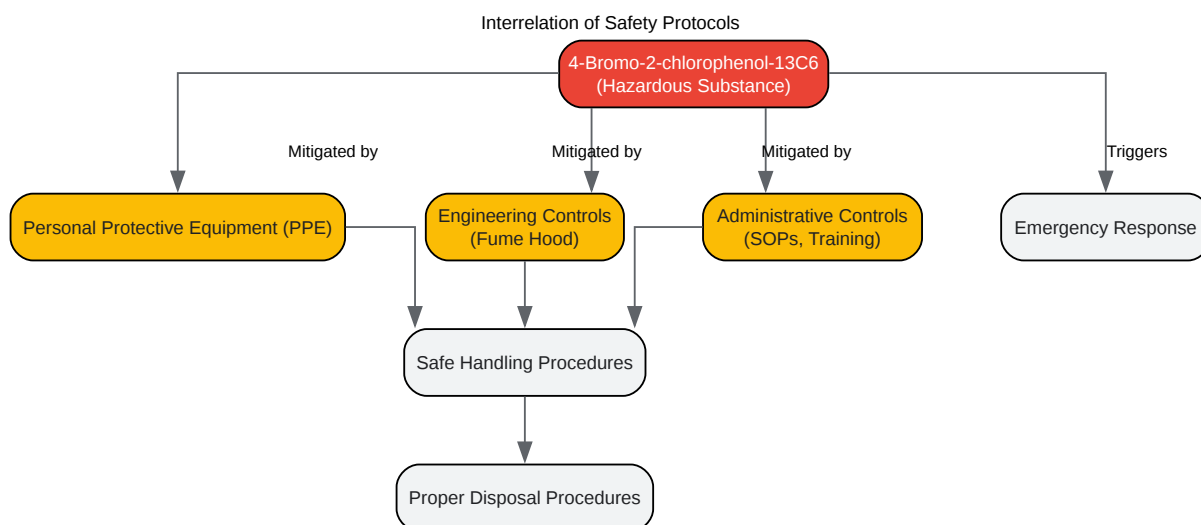
- All solid waste contaminated with **4-Bromo-2-chlorophenol-13C6** (e.g., gloves, absorbent materials, weighing paper) must be placed in a clearly labeled, sealed container designated for "Halogenated Organic Waste."

- Solutions containing **4-Bromo-2-chlorophenol-13C6** should be collected in a separate, sealed, and clearly labeled container for "Liquid Halogenated Organic Waste."

#### Disposal Procedure:

- Never dispose of **4-Bromo-2-chlorophenol-13C6** down the drain or in regular trash.[6]
- Store waste containers in a cool, dry, and well-ventilated area away from incompatible materials.[1][8]
- Arrange for the disposal of chemical waste through a licensed and reputable waste management authority.[1][2]
- Decontaminate empty containers before disposal or reuse. Observe all label warnings until the container is thoroughly cleaned or destroyed.[1]

#### Logical Relationship of Safety Measures



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Caption: Relationship between the hazardous substance and safety control measures.

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